

Alternariol-d2 CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Alternariol-d2

This technical guide provides a comprehensive overview of **Alternariol-d2**, a deuterated form of the mycotoxin Alternariol. The guide is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, applications, and the biological mechanisms of its non-deuterated counterpart, Alternariol.

Core Data of Alternariol-d2

Alternariol-d2 is a stable isotope-labeled form of Alternariol, a mycotoxin produced by fungi of the Alternaria genus. Due to its isotopic labeling, **Alternariol-d2** serves as an invaluable internal standard for the accurate quantification of Alternariol in various matrices, particularly in food and feed safety testing.

Property	Value	Source
CAS Number	2469262-26-6	[1]
Molecular Formula	C14H8D2O5	[2][3]
Molecular Weight	260.24 g/mol	[3]
Synonyms	3,7,9-Trihydroxy-1-methyl-6H-dibenzo[b,d]pyran-6-one-d2, NSC 638263-d2	[3]



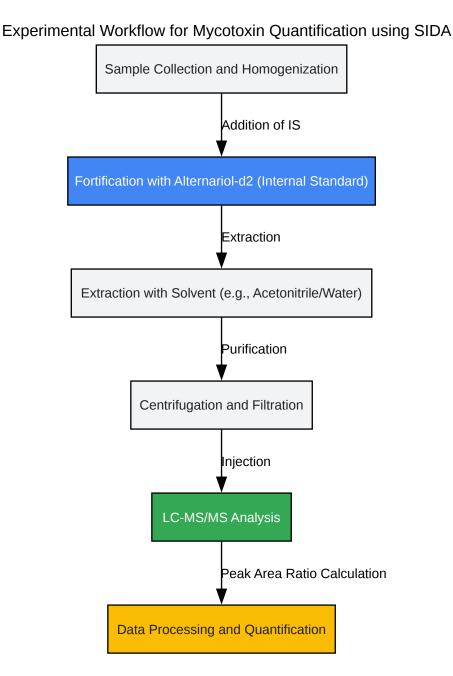
Application in Quantitative Analysis

The primary application of **Alternariol-d2** is as an internal standard in stable isotope dilution analysis (SIDA), a highly accurate method for quantitative analysis, particularly when coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard like **Alternariol-d2** is crucial for correcting variations that can occur during sample preparation, extraction, and analysis, thereby ensuring high precision and accuracy in the quantification of Alternariol.

General Experimental Workflow for Mycotoxin Analysis using SIDA

The following diagram illustrates a typical workflow for the quantification of mycotoxins in a sample matrix using a stable isotope-labeled internal standard.





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Caption: A generalized workflow for the quantification of mycotoxins using a stable isotope dilution assay (SIDA) with LC-MS/MS.

Biological Activity and Mechanisms of Action of Alternariol

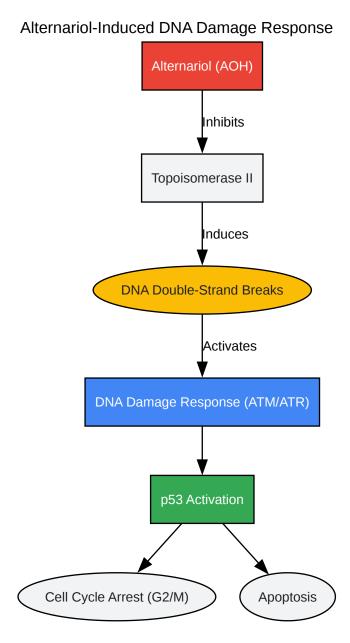


While **Alternariol-d2** is primarily used as an analytical standard, the biological activity of its non-deuterated form, Alternariol (AOH), is the subject of extensive research. AOH is known to exhibit a range of toxicological effects, including genotoxicity, mutagenicity, and endocrine-disrupting properties.

Topoisomerase Inhibition and Genotoxicity

Alternariol acts as a topoisomerase poison, meaning it stabilizes the transient covalent complex between topoisomerases and DNA, leading to DNA strand breaks. It preferentially affects the topoisomerase IIα isoform. This inhibition of topoisomerase activity is a key mechanism behind Alternariol's genotoxic effects. The resulting DNA damage triggers cellular DNA damage response pathways, which can lead to cell cycle arrest and apoptosis.





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Caption: Signaling pathway of Alternariol-induced DNA damage and cellular responses.

Cell Cycle Arrest and Apoptosis

As a consequence of DNA damage, Alternariol can induce cell cycle arrest, often in the G2/M phase. This is a cellular mechanism to prevent the propagation of damaged DNA. If the DNA damage is too severe to be repaired, cells may undergo programmed cell death, or apoptosis. Alternariol has been shown to induce apoptosis in various cell lines.



Estrogenic and Endocrine Disrupting Effects

Alternariol has been reported to have estrogenic activity, meaning it can mimic the effects of estrogen in the body. It can bind to estrogen receptors, which may lead to the disruption of normal endocrine function. This has raised concerns about its potential role in hormone-related health issues.

Immunomodulatory Effects

Recent studies have indicated that Alternariol can also modulate the immune system. It has been shown to suppress immune responses in certain contexts, which could potentially lead to increased susceptibility to infections.

Experimental Protocols

The following are summaries of experimental protocols relevant to the study of Alternariol's biological activities.

Topoisomerase II-DNA Cleavage Assay

This assay is used to determine if a compound acts as a topoisomerase poison by stabilizing the enzyme-DNA cleavage complex.

- Materials: Supercoiled plasmid DNA (e.g., pUC18), recombinant human topoisomerase IIα, the test compound (Alternariol), a known topoisomerase II poison as a positive control (e.g., etoposide), reaction buffer, proteinase K, and agarose gel electrophoresis reagents.
- Procedure:
 - Incubate supercoiled plasmid DNA with topoisomerase IIα in the presence of varying concentrations of Alternariol or the positive control.
 - Stop the reaction by adding SDS and proteinase K to digest the enzyme.
 - Analyze the DNA products by agarose gel electrophoresis.
- Interpretation: An increase in the amount of linear and/or nicked plasmid DNA compared to the control indicates that the compound is a topoisomerase poison.



Alkaline Phosphatase (AIP) Assay for Estrogenic Activity

This assay is used to assess the estrogenic potential of a compound by measuring the induction of alkaline phosphatase, an estrogen-responsive enzyme, in a human endometrial cancer cell line (e.g., Ishikawa cells).

• Materials: Ishikawa cells, cell culture medium, test compound (Alternariol), a known estrogen as a positive control (e.g., 17β-estradiol), and a substrate for alkaline phosphatase (e.g., p-nitrophenyl phosphate).

Procedure:

- Culture Ishikawa cells in a suitable format (e.g., 96-well plates).
- Treat the cells with varying concentrations of Alternariol or the positive control for a specified period.
- Lyse the cells and measure the alkaline phosphatase activity by monitoring the conversion of the substrate.
- Interpretation: An increase in alkaline phosphatase activity in response to treatment with the compound, which can be reversed by an estrogen receptor antagonist, indicates estrogenic activity.

Conclusion

Alternariol-d2 is an essential tool for the accurate and reliable quantification of the mycotoxin Alternariol in various samples. The biological activities of Alternariol, including its genotoxicity through topoisomerase inhibition and its endocrine-disrupting properties, underscore the importance of monitoring its presence in the food chain. The experimental protocols and mechanistic insights provided in this guide offer a valuable resource for researchers and professionals working in the fields of toxicology, food safety, and drug discovery.



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- To cite this document: BenchChem. [Alternariol-d2 CAS number and molecular weight].
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